

# An In-depth Technical Guide to the Safe Handling of Methylcyclohexane-d14

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## Compound of Interest

Compound Name: Methylcyclohexane-d14

Cat. No.: B156626

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Methylcyclohexane-d14**, a deuterated solvent used in a variety of scientific applications. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

## Hazard Identification and Classification

**Methylcyclohexane-d14** is classified as a hazardous substance and requires careful handling. The primary hazards are associated with its flammability, potential for skin irritation, and risk of aspiration if swallowed. It is also recognized as being toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup>

Table 1: Hazard Identification

Hazard Class	Category	Hazard Statement
Flammable Liquid	2	H225: Highly flammable liquid and vapour.[1][2][3][4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	3	H336: May cause drowsiness or dizziness.[1][2][3]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways.[1][2][3]
Hazardous to the Aquatic Environment (Acute)	1	H400: Very toxic to aquatic life.[1]
Hazardous to the Aquatic Environment (Chronic)	1 & 2	H410: Very toxic to aquatic life with long lasting effects.[4] H411: Toxic to aquatic life with long lasting effects.[1][2]

## Physical and Chemical Properties

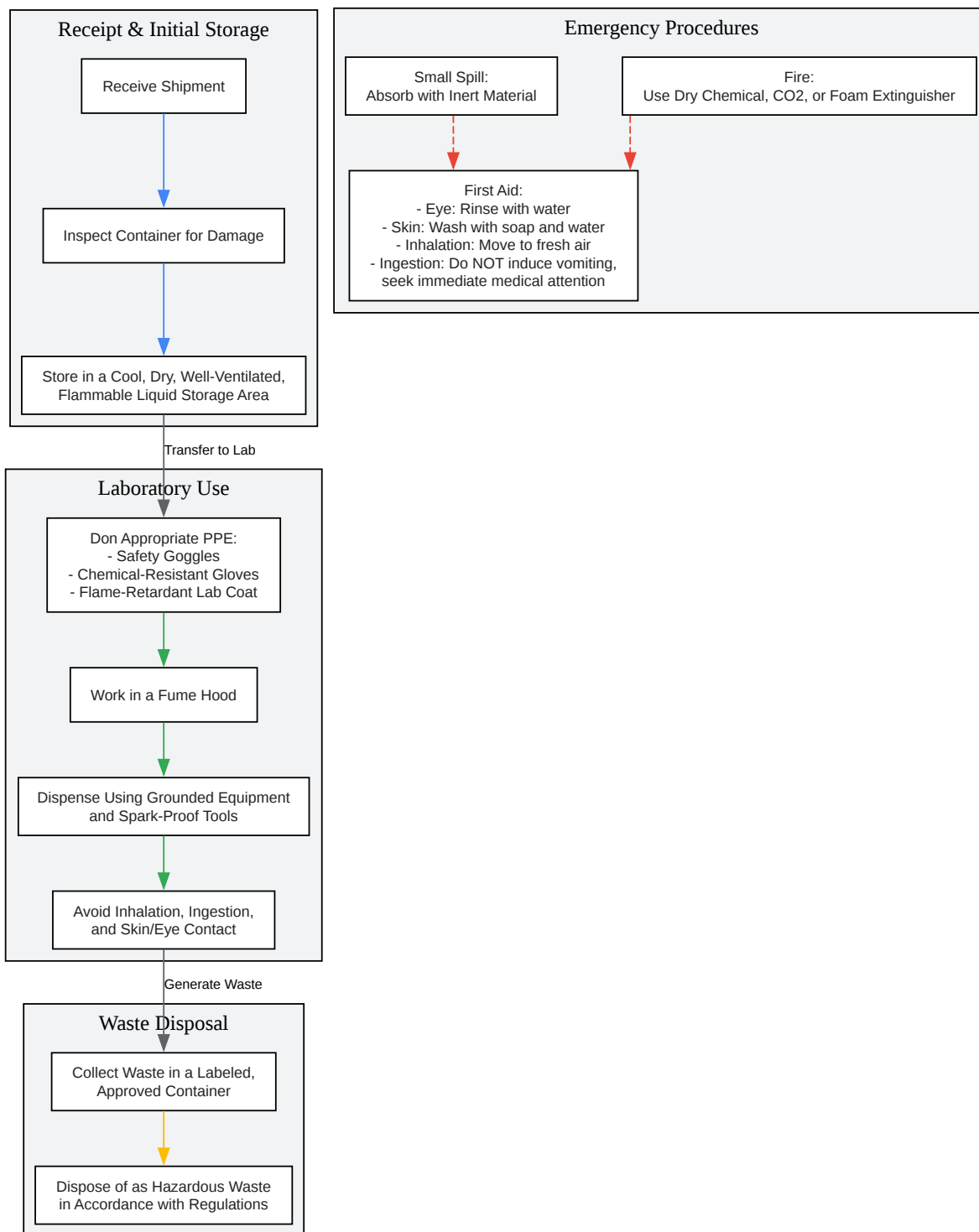
Understanding the physical and chemical properties of **Methylcyclohexane-d14** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>6</sub> D <sub>11</sub> CD <sub>3</sub> [5]
Molecular Weight	112.27 g/mol [5][6]
Appearance	Colorless liquid[7]
Odor	Faint, benzene-like[7]
Boiling Point	100.9 °C to 101 °C[1][4]
Melting Point	-126.3 °C to -126.4 °C[1][7]
Flash Point	-4 °C (closed cup)[1][4]
Density	0.88 g/mL at 25 °C[4]
Vapor Pressure	37 mmHg (20°C) for non-deuterated Methylcyclohexane[7]
Solubility in Water	0.014 g/L at 25 °C for non-deuterated Methylcyclohexane[7]
Explosive Limits	0.34 - 6.3 %[4]

## Safe Handling and Storage Workflow

A systematic approach to handling and storage is paramount to minimizing risks associated with **Methylcyclohexane-d14**.



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**Caption:** Workflow for the safe handling of **Methylcyclohexane-d14**.

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are crucial for minimizing exposure.

Table 3: Exposure Controls and Personal Protection

Control Parameter	Recommendation
Engineering Controls	Use in a well-ventilated area, preferably in a chemical fume hood. <a href="#">[8]</a> <a href="#">[9]</a> Use explosion-proof equipment. <a href="#">[10]</a>
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles. <a href="#">[1]</a>
Skin Protection	Wear protective gloves (e.g., nitrile rubber). Wear a lab coat or chemical-resistant apron. <a href="#">[1]</a> <a href="#">[2]</a>
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with organic vapor cartridges.
General Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area. <a href="#">[1]</a> <a href="#">[8]</a>

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [1][11]
Skin Contact	Immediately remove contaminated clothing. Wash skin with soap and plenty of water.[2][8] If skin irritation occurs, get medical advice/attention.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[10]
Ingestion	Do NOT induce vomiting.[2][11] Immediately call a POISON CENTER or doctor/physician.[1][2]

## Fire-Fighting Measures

**Methylcyclohexane-d14** is highly flammable and presents a significant fire hazard.

Table 5: Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
Unsuitable Extinguishing Media	Do not use a heavy water stream.
Specific Hazards	Vapors are heavier than air and may travel to a source of ignition and flash back.[3] Containers may explode when heated.[3]
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.[2][3]

## Accidental Release Measures

Prompt and safe cleanup of spills is necessary to prevent further hazards.

Table 6: Accidental Release Measures

Action	Procedure
Personal Precautions	Evacuate personnel to a safe area. <sup>[2]</sup> Ensure adequate ventilation. Remove all sources of ignition. <sup>[2]</sup> Wear appropriate personal protective equipment.
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let the product enter drains. <sup>[1]</sup>
Methods for Cleaning Up	Absorb with inert absorbent material (e.g., sand, diatomaceous earth) and dispose of as hazardous waste. <sup>[1]</sup>

## Toxicological Information

The toxicological data for **Methylcyclohexane-d14** is often extrapolated from its non-deuterated counterpart, Methylcyclohexane.

Table 7: Summary of Toxicological Effects

Effect	Observation
Acute Toxicity	May be fatal if swallowed and enters airways.[1] [2][3] May cause drowsiness or dizziness upon inhalation.[1][2][3]
Skin Corrosion/Irritation	Causes skin irritation.[1][2][3]
Serious Eye Damage/Irritation	May cause serious eye irritation.[3]
Carcinogenicity	Not classified as a carcinogen.
Germ Cell Mutagenicity	Not classified as a mutagen.
Reproductive Toxicity	Not classified as a reproductive toxicant.

## Experimental Protocols

The hazard classifications of **Methylcyclohexane-d14** are based on standardized experimental protocols. Below are summaries of the methodologies for key toxicological endpoints.

### Acute Oral Toxicity (Based on OECD Guideline 401)

This test provides information on health hazards likely to arise from a single, short-term oral exposure to a substance.[7]

- Principle: A substance is administered in graduated doses to several groups of experimental animals, one dose per group.[7]
- Methodology:
  - Healthy, young adult rodents are fasted prior to dosing.
  - The test substance is administered by gavage in a single dose.
  - Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days.
  - Body weights are recorded weekly.



- A gross necropsy is performed on all animals at the end of the study.
- The LD50 (the dose estimated to be lethal to 50% of the animals) is calculated.[\[7\]](#)

## Acute Dermal Irritation (Based on OECD Guideline 404)

This test assesses the potential for a substance to cause reversible inflammatory changes to the skin.[\[8\]](#)

- Principle: The substance is applied to the skin of an animal for a defined period, and the degree of irritation is evaluated.[\[8\]](#)
- Methodology:
  - A small area of skin on the back of an albino rabbit is clipped free of fur.
  - 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to the skin and covered with a gauze patch.[\[12\]](#)
  - The patch is secured with semi-occlusive dressing for a 4-hour exposure period.[\[6\]](#)
  - After exposure, the patch is removed, and the skin is cleaned.
  - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[6\]](#)
  - Lesions are scored, and the reversibility of the effects is observed for up to 14 days.[\[12\]](#)

## Flash Point Determination (Based on ASTM D93)

This method determines the lowest temperature at which the vapors of a liquid will ignite.

- Principle: A sample is heated in a closed cup, and an ignition source is periodically introduced into the vapor space.[\[13\]](#)
- Methodology (Pensky-Martens Closed Cup):
  - The test cup is filled with the sample to a specified level.

- The lid is secured, and the sample is heated at a controlled rate while being stirred.[3]
- At specified temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the cup.[13]
- The flash point is the lowest temperature at which a flash is observed.[14]

## Disposal Considerations

Waste **Methylcyclohexane-d14** and contaminated materials must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[2] Do not dispose of it in the sewer system.

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. Always consult the most current Safety Data Sheet (SDS) for **Methylcyclohexane-d14** before use and follow all applicable safety regulations.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)